

Application Notes and Protocols: The Role of Vinyl Iodides in Stereospecific Alkene Synthesis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinyl iodides are pivotal intermediates in modern organic synthesis, offering a reliable and versatile platform for the stereospecific construction of carbon-carbon and carbon-heteroatom bonds. Their high reactivity and the stereoretentive nature of many of their coupling reactions make them indispensable tools for the synthesis of complex molecules, including natural products, pharmaceuticals, and advanced materials.[1] The carbon-iodine bond in vinyl iodides is the weakest among vinyl halides, facilitating oxidative addition to transition metal catalysts under mild conditions.[1] This high reactivity, combined with the ability to prepare vinyl iodides with well-defined (E)- or (Z)-geometry, allows for the precise transfer of stereochemical information into the final alkene product.

This document provides detailed application notes and experimental protocols for key stereospecific reactions involving **vinyl iodide**s, including Suzuki-Miyaura, Stille, Heck, Sonogashira, and Negishi couplings, as well as the Nozaki-Hiyama-Kishi reaction.

General Workflow for Stereospecific Alkene Synthesis using Vinyl Iodides

The stereospecific synthesis of alkenes using **vinyl iodide**s generally follows a two-step sequence:

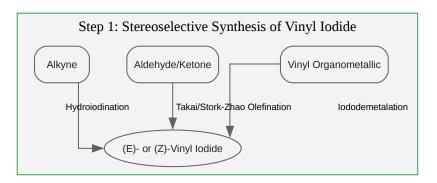


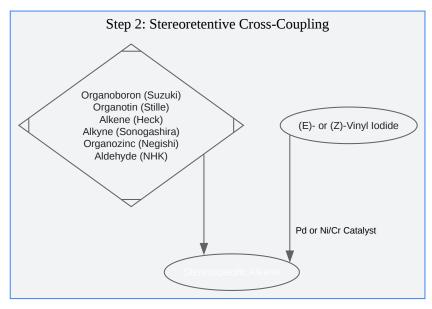




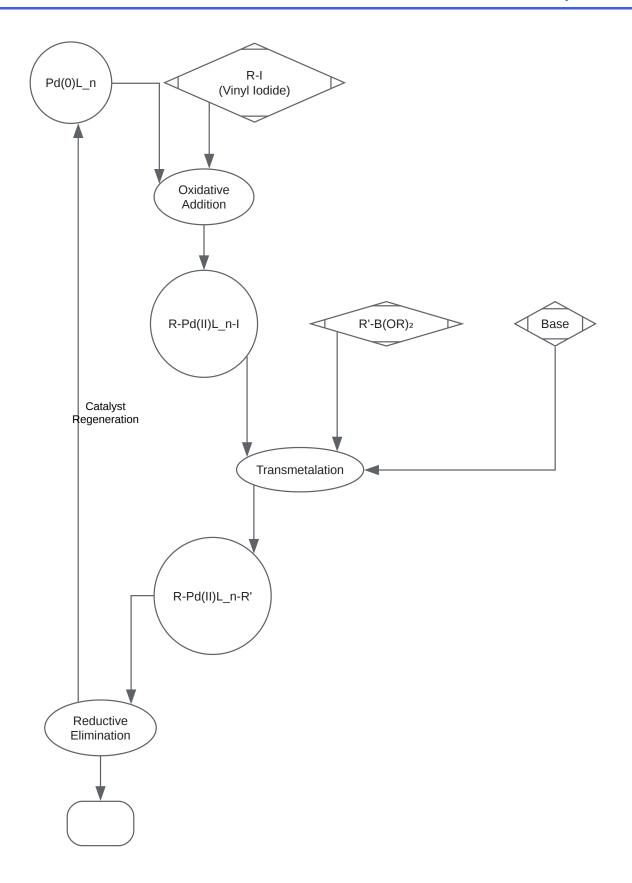
- Stereoselective Synthesis of **Vinyl lodide**: The synthesis of the **vinyl iodide** precursor with the desired (E)- or (Z)-configuration is crucial. Common methods include hydroiodination of alkynes, iododemetalation of vinyl organometallics, and olefination reactions like the Takai-Utimoto and Stork-Zhao olefinations.[1]
- Stereoretentive Cross-Coupling: The vinyl iodide is then coupled with a suitable partner
 using a transition metal-catalyzed reaction that proceeds with retention of the double bond
 geometry.











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References

- 1. Vinyl iodide functional group Wikipedia [en.wikipedia.org]
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